

# No Validated Interaction Found Between MB-0223 and GluR2

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## Compound of Interest

Compound Name: MB-0223

Cat. No.: B15608383

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Initial searches for the compound "**MB-0223**" and its potential interaction with the glutamate receptor 2 (GluR2) subunit have yielded no publicly available scientific literature, experimental data, or product information to validate such a relationship. Consequently, a comparison guide on this topic cannot be compiled at this time due to the absence of foundational data.

GluR2 is a critical subunit of the  $\alpha$ -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, which plays a central role in mediating fast excitatory synaptic transmission in the central nervous system.[1][2][3] The function and trafficking of AMPA receptors are tightly regulated, and the GluR2 subunit is particularly important in controlling the calcium permeability of the receptor channel.[1][4] Its interactions with various proteins are crucial for synaptic plasticity, learning, and memory.[1][5]

A thorough search for "**MB-0223**" did not identify any registered compound with this designation in chemical or biological databases in the context of neurobiology or pharmacology. While a similarly named compound, MB-07803, was identified, it is a selective inhibitor of fructose-1,6-bisphosphatase, an enzyme involved in gluconeogenesis, and is being investigated for the treatment of type 2 diabetes.[6] There is no indication that MB-07803 interacts with GluR2 or has any relevance to neuroscience applications.

Without any data on the binding affinity, mechanism of action, or experimental validation of an interaction between a compound designated **MB-0223** and the GluR2 receptor, it is not possible to create the requested comparison guide, including data tables, experimental protocols, and signaling pathway diagrams. Further research and publication of data

demonstrating and characterizing such an interaction would be required before a comprehensive guide could be developed.

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## References

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- To cite this document: BenchChem. [No Validated Interaction Found Between MB-0223 and GluR2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608383#validating-the-interaction-between-mb-0223-and-gluR2]

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